

Gpx4-IN-16: A Technical Guide to a Novel Ferroptosis Inducer

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Abstract

Gpx4-IN-16 is a small molecule inhibitor of Glutathione Peroxidase 4 (GPX4), a key enzyme in the regulation of ferroptosis, an iron-dependent form of programmed cell death. By inhibiting GPX4, **Gpx4-IN-16** induces lipid peroxidation, leading to oxidative stress and ultimately cell death. This compound has demonstrated potent anti-proliferative effects in various cancer cell lines, particularly in thyroid cancer models. This technical guide provides a comprehensive overview of **Gpx4-IN-16**, including its mechanism of action, quantitative biological data, and detailed experimental protocols for its characterization.

Introduction to Gpx4-IN-16

Gpx4-IN-16, with the chemical name 4-[(2E)-3-[2-(2-formylphenoxy)phenyl]-1-oxo-2-propen-1-yl]-benzonitrile, is a potent inhibitor of GPX4. The inhibition of GPX4's enzymatic activity, which involves the reduction of lipid hydroperoxides, leads to their accumulation within cellular membranes. This unchecked lipid peroxidation, in the presence of iron, is the hallmark of ferroptosis. **Gpx4-IN-16** has been shown to reduce GPX4 protein levels, induce the production of reactive oxygen species (ROS), and decrease mitochondrial membrane potential, all of which are characteristic effects of ferroptosis induction.

Mechanism of Action



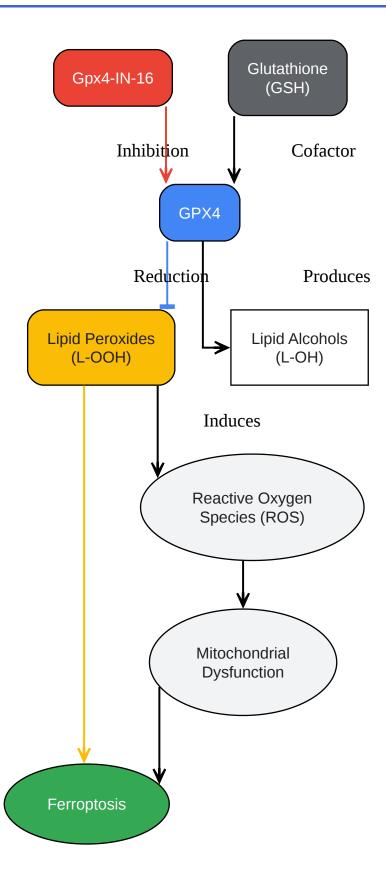
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The primary mechanism of action of **Gpx4-IN-16** is the direct inhibition of GPX4. This leads to a cascade of events culminating in ferroptotic cell death.

Signaling Pathway of **Gpx4-IN-16** Induced Ferroptosis:









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